

YTK-105 solubility and stability issues

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Compound of Interest		
Compound Name:	YTK-105	
Cat. No.:	B283701	Get Quote

YTK-105 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the solubility and stability of **YTK-105**. Below you will find troubleshooting guides and frequently asked questions (FAQs) to address common issues encountered during experiments.

Solubility and Stock Solution Preparation

Proper dissolution and storage of **YTK-105** are critical for obtaining reliable and reproducible experimental results.

Quantitative Solubility Data

Solvent	Concentration	Notes
Dimethyl Sulfoxide (DMSO)	175 mg/mL (680.06 mM)	Requires sonication for complete dissolution. It is recommended to use freshly opened, anhydrous DMSO as the compound is sensitive to moisture.[1]

Stock Solution Preparation Guide

To prepare stock solutions of **YTK-105**, please refer to the following table.[1] It is crucial to use anhydrous DMSO and sonicate the solution to ensure complete dissolution.



Target Concentration	1 mg Mass	5 mg Mass	10 mg Mass
1 mM	3.8861 mL	19.4303 mL	38.8606 mL
5 mM	0.7772 mL	3.8861 mL	7.7721 mL
10 mM	0.3886 mL	1.9430 mL	3.8861 mL

Note: YTK-105 is supplied as a viscous liquid.[1]

Stability and Storage Recommendations

Understanding the stability profile of **YTK-105** is essential for maintaining its biological activity and ensuring the integrity of your experiments.

Storage Conditions

Form	Storage Temperature	Shelf Life	Notes
Pure Compound	-20°C	3 years	_
4°C	2 years		
In Solvent (DMSO)	-80°C	6 months	Aliquot to avoid repeated freeze-thaw cycles.
-20°C	1 month	Aliquot to avoid repeated freeze-thaw cycles.	

Troubleshooting Guide

This section addresses common problems that may arise when working with YTK-105.

FAQs

Q1: My YTK-105 is not dissolving properly in DMSO.



A1: Ensure you are using fresh, anhydrous DMSO. **YTK-105** is hygroscopic, and the presence of water can significantly reduce its solubility.[1] Use an ultrasonic bath to aid dissolution. If precipitation is still observed, gentle warming to 37°C may help.

Q2: I am observing precipitation in my cell culture media after adding the **YTK-105** stock solution.

A2: This is likely due to the low aqueous solubility of **YTK-105**. To mitigate this, ensure the final concentration of DMSO in your cell culture media is kept to a minimum (typically \leq 0.5%). When diluting the DMSO stock solution, add it to the media dropwise while gently vortexing to ensure rapid and even dispersion. It is also advisable to prepare the final working solution immediately before use.

Q3: I am seeing inconsistent results between experiments.

A3: Inconsistent results can be due to several factors related to the handling of YTK-105:

- Stock Solution Degradation: Avoid repeated freeze-thaw cycles by preparing single-use aliquots of your stock solution.
- Inaccurate Pipetting: YTK-105 is a viscous liquid, which can make accurate pipetting challenging.[1] Use positive displacement pipettes or reverse pipetting techniques for better accuracy.
- Precipitation in Media: Visually inspect your cell culture plates for any signs of precipitation after adding YTK-105.

Q4: What is the mechanism of action of **YTK-105**?

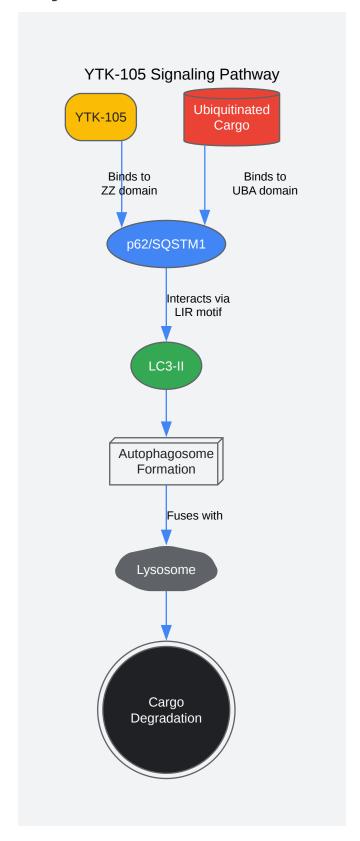
A4: **YTK-105** is a ligand of the p62-ZZ domain and functions as an activator of p62-dependent selective macroautophagy.[1] It is often used in the design of AUTOTACs (Autophagy-Targeting Chimeras).

Experimental Protocols and Workflows

Below are diagrams outlining the signaling pathway of **YTK-105** and a general experimental workflow for its use.



Signaling Pathway

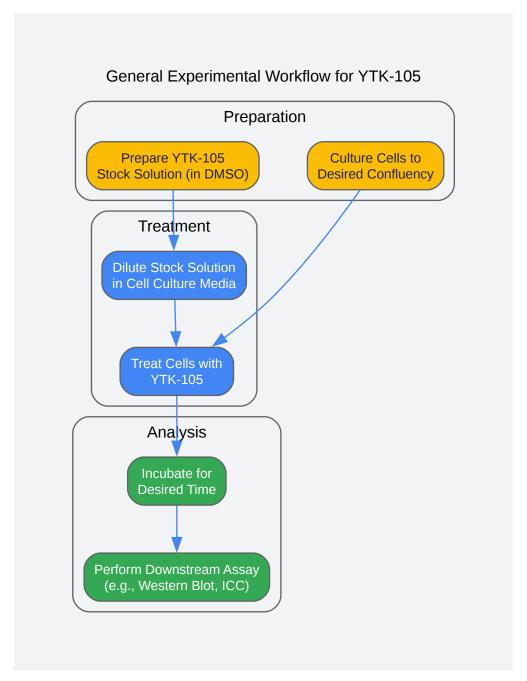


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Caption: YTK-105 binds to the ZZ domain of p62, initiating selective macroautophagy.

Experimental Workflow



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Caption: A general workflow for preparing and using YTK-105 in cell-based assays.



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References

- 1. The Role of the Selective Adaptor p62 and Ubiquitin-Like Proteins in Autophagy PMC [pmc.ncbi.nlm.nih.gov]
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